

Application Notes and Protocols for Immunoassay-Based Detection of Spirotetramat-enol

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Compound of Interest

Compound Name: (Rac)-Spirotetramat-enol

Cat. No.: B1395592

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Introduction

Spirotetramat is a systemic insecticide widely used in agriculture. In plants, it is rapidly metabolized to spirotetramat-enol.^{[1][2][3][4]} Therefore, for monitoring purposes, regulatory agencies often require the determination of both spirotetramat and spirotetramat-enol residues in food and environmental samples.^{[2][5]} Immunoassays, such as the enzyme-linked immunosorbent assay (ELISA), offer a rapid, sensitive, and cost-effective alternative to traditional chromatographic methods for the detection of these compounds.^{[2][4]} These application notes provide an overview of the principles and detailed protocols for the development of competitive immunoassays for the detection of spirotetramat-enol.

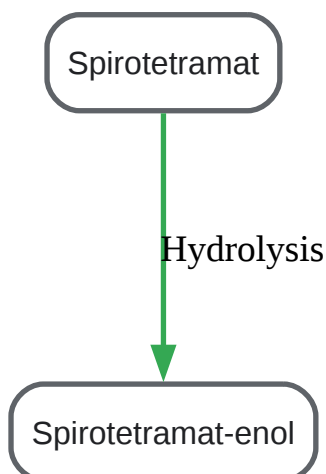
Principle of the Immunoassay

The developed immunoassays are based on a competitive format. In this format, a specific antibody is used, and the target analyte (spirotetramat-enol) in a sample competes with a labeled analyte (enzyme conjugate) for a limited number of antibody binding sites. The signal generated is inversely proportional to the concentration of the analyte in the sample.

Metabolic Pathway of Spirotetramat

Spirotetramat is converted to spirotetramat-enol through the hydrolytic cleavage of the ethyl carbonate group. This transformation results in a more polar compound, facilitating its

translocation within the plant.[4]



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